

# "Bis(4-nitrophenyl) oxalate" CAS number and molecular formula

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## Compound of Interest

Compound Name: *Bis(4-nitrophenyl) Oxalate*

Cat. No.: *B14742591*

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## An In-depth Technical Guide to Bis(4-nitrophenyl) oxalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(4-nitrophenyl) oxalate**, a molecule with significant potential in chemiluminescence and as a synthetic intermediate. This document consolidates available information on its chemical properties, synthesis, and applications, with a focus on experimental protocols and pathway visualizations to support research and development activities.

## Core Chemical Information

While **Bis(4-nitrophenyl) oxalate** is a recognized chemical entity, a specific CAS (Chemical Abstracts Service) registry number is not readily available in major public databases. However, its molecular formula can be confidently inferred from its chemical name.

Parameter	Value	Source
Compound Name	Bis(4-nitrophenyl) oxalate	-
CAS Number	Not definitively available in searched databases	-
Molecular Formula	C <sub>14</sub> H <sub>8</sub> N <sub>2</sub> O <sub>8</sub>	Inferred from structure
Molecular Weight	332.22 g/mol	Calculated from formula

## Synthesis of Bis(4-nitrophenyl) oxalate

A key synthetic route to **Bis(4-nitrophenyl) oxalate** involves the nitration of a diphenyl oxalate derivative. This process is detailed in patent literature and provides a reliable method for its preparation.

### Experimental Protocol: Synthesis via Nitration

This protocol is adapted from methodologies described for the preparation of 4-nitrophenol derivatives, where **Bis(4-nitrophenyl) oxalate** is a key intermediate<sup>[1]</sup>.

Materials:

- Diphenyl oxalate derivative
- Concentrated sulfuric acid
- Concentrated nitric acid
- Ice water

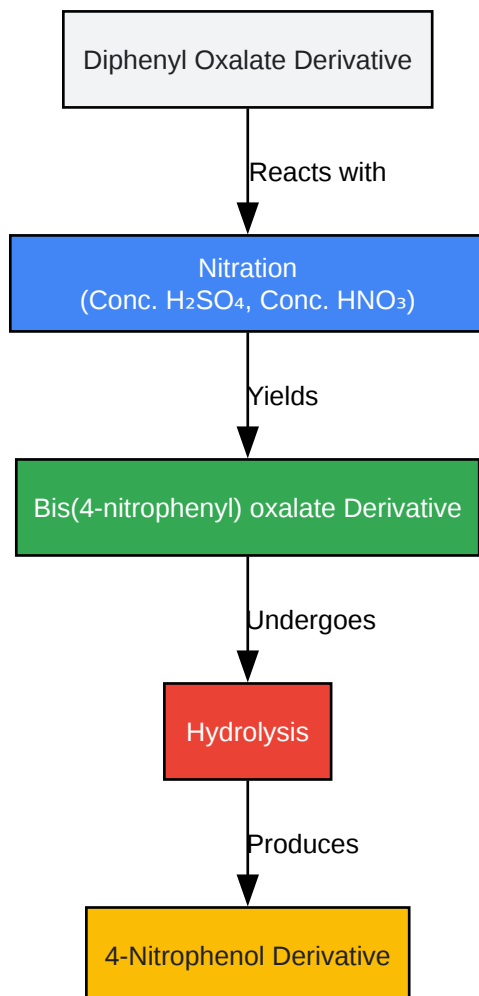
Procedure:

- Reaction Setup: In a suitable reaction vessel, cool concentrated sulfuric acid.
- Addition of Starting Material: Slowly add the diphenyl oxalate derivative to the cooled sulfuric acid while maintaining a low temperature (typically between -5°C and 5°C).

- Nitration: Prepare a mixture of concentrated sulfuric acid and concentrated nitric acid. Add this nitrating mixture dropwise to the reaction vessel, ensuring the temperature does not exceed the specified range.
- Reaction Monitoring: Stir the reaction mixture at a controlled temperature until the reaction is complete.
- Quenching and Precipitation: Pour the reaction mixture into ice water to precipitate the **Bis(4-nitrophenyl) oxalate** derivative.
- Isolation and Purification: Collect the precipitate by filtration and wash with water. The resulting wet precipitate can often be used in subsequent steps without further purification. For higher purity, standard recrystallization techniques can be employed.

## Synthesis Workflow

## Synthesis of Bis(4-nitrophenyl) oxalate



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Caption: A diagram illustrating the synthesis of **Bis(4-nitrophenyl) oxalate** and its subsequent hydrolysis.

## Applications in Chemiluminescence

**Bis(4-nitrophenyl) oxalate** belongs to the family of peroxyoxalate esters, which are renowned for their use in chemiluminescence reactions. These reactions are the basis for "glow sticks" and are widely used in analytical chemistry for the detection of fluorescent molecules.

The general mechanism involves the reaction of the oxalate ester with an oxidizing agent, typically hydrogen peroxide, in the presence of a catalyst. This reaction forms a high-energy intermediate, which then excites a fluorescent molecule (fluorophore). As the fluorophore returns to its ground state, it emits light.

## General Peroxyoxalate Chemiluminescence Protocol

While a specific protocol for **Bis(4-nitrophenyl) oxalate** is not detailed in the available literature, the following general procedure for peroxyoxalate chemiluminescence can be adapted.

Materials:

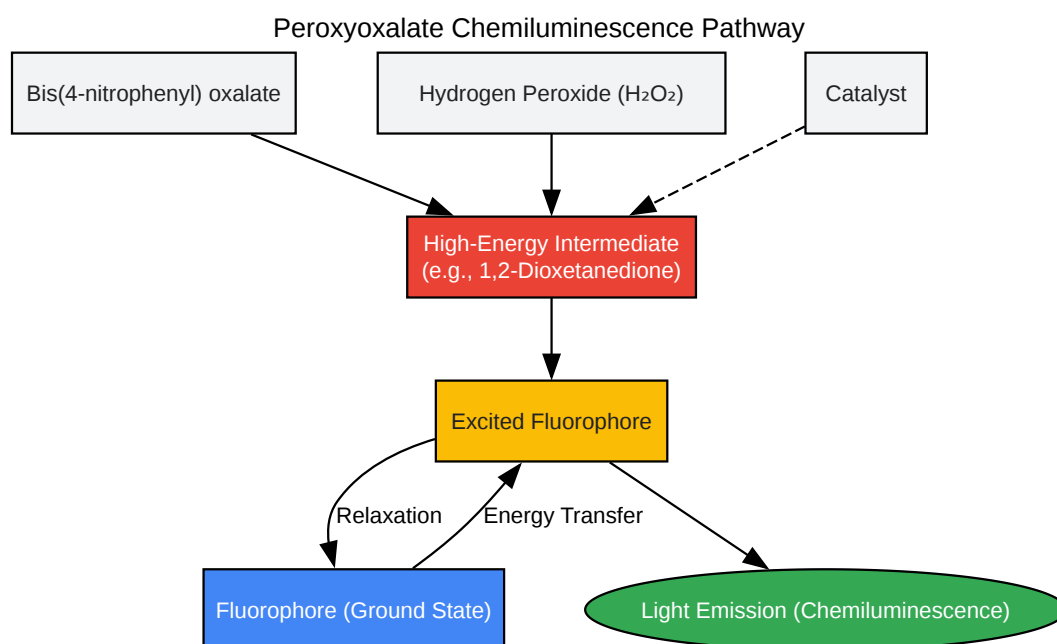
- **Bis(4-nitrophenyl) oxalate** solution in an appropriate organic solvent (e.g., ethyl acetate)
- Hydrogen peroxide solution
- A suitable catalyst (e.g., sodium salicylate or imidazole)
- A fluorescent dye (fluorophore)

Procedure:

- Preparation of Reagent Solutions:
  - Prepare a stock solution of **Bis(4-nitrophenyl) oxalate**.
  - Prepare a stock solution of the fluorophore.
  - Prepare a solution of hydrogen peroxide and the catalyst.
- Initiation of Chemiluminescence: In a suitable transparent container, combine the **Bis(4-nitrophenyl) oxalate** solution with the fluorophore solution.
- Light Emission: To initiate the light-emitting reaction, add the hydrogen peroxide and catalyst solution to the mixture.

- Observation: The mixture will emit light at a wavelength characteristic of the chosen fluorophore.

## Peroxyoxalate Chemiluminescence Pathway



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Caption: A generalized signaling pathway for the peroxyoxalate chemiluminescence reaction.

## Conclusion

**Bis(4-nitrophenyl) oxalate** is a valuable chemical compound with established synthetic pathways and significant potential in the field of chemiluminescence. While a dedicated CAS number is not readily found, its existence and utility are supported by patent literature. The experimental protocols and pathway diagrams provided in this guide offer a solid foundation for researchers and professionals in drug development and other scientific disciplines to explore the applications of this and similar molecules. Further research into its specific reaction kinetics

and optimization of its use in analytical applications would be a valuable contribution to the field.

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## References

- 1. KR100256833B1 - Selective Nitriding Method of Phenolic Derivatives - Google Patents [patents.google.com]
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